

# Technical Support Center: Measurement of Polonium-215's Half-Life

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## Compound of Interest

Compound Name: Polonium-215

Cat. No.: B1235883

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address the challenges encountered during the experimental measurement of **Polonium-215's** extremely short half-life.

## Frequently Asked Questions (FAQs)

Q1: What is the accepted half-life of **Polonium-215** and why is it difficult to measure?

A1: **Polonium-215** has a very short half-life, recently measured at approximately 1.781 milliseconds (ms)[1][2]. This extremely short duration presents significant measurement challenges. The primary difficulties stem from the need for high-speed electronics to resolve the rapid decay, the potential for interference from other radionuclides in the decay chain, and the specific challenges associated with detecting alpha particles accurately.

Q2: What are the primary experimental methods for measuring the half-life of **Polonium-215**?

A2: The two main techniques employed for measuring the short half-life of **Polonium-215** are the delayed coincidence method and liquid scintillation counting. The delayed coincidence method is particularly well-suited for short-lived isotopes as it measures the time interval between two consecutive nuclear events, such as the alpha decays of a parent and daughter nuclide[1][3]. Liquid scintillation counting is another powerful technique that can be adapted for short half-life measurements and offers high detection efficiency for alpha particles.

Q3: How does the decay chain of **Polonium-215** affect its measurement?

A3: **Polonium-215** is a decay product of Radon-219 ( $^{219}\text{Rn}$ ). Therefore, any sample containing  $^{219}\text{Rn}$  will also contain  $^{215}\text{Po}$ . The alpha decay of  $^{219}\text{Rn}$  is followed almost instantaneously by the alpha decay of  $^{215}\text{Po}$ . This genetic relationship is often exploited in the delayed coincidence method. However, it also means that the alpha spectrum of the sample will contain peaks from both isotopes, which can interfere with each other if not properly resolved. Careful energy discrimination and timing analysis are crucial to isolate the  $^{215}\text{Po}$  decay signal.

Q4: What is recoil contamination and how can it be mitigated in **Polonium-215** measurements?

A4: When a nucleus undergoes alpha decay, the emitted alpha particle carries momentum, causing the daughter nucleus to recoil. This recoiling nucleus can be ejected from the sample and implant itself onto the detector surface, a phenomenon known as recoil contamination. This is a significant issue in alpha spectroscopy as it can lead to a build-up of background counts and degrade detector performance. Mitigation strategies include using a thin protective coating over the source, though this can degrade energy resolution, or employing an electrostatic field to guide the recoiling ions away from the detector.

## Troubleshooting Guides

### Issue 1: Poorly Resolved Alpha Spectra

Symptoms:

- Overlapping alpha peaks from Radon-219 and **Polonium-215**.
- Broadened peaks, making it difficult to accurately determine the region of interest (ROI) for each isotope.
- High background noise.

Possible Causes and Solutions:

Cause	Solution
Energy Resolution of Detector: The detector may have insufficient energy resolution to separate the alpha particles from $^{219}\text{Rn}$ (6.819 MeV) and $^{215}\text{Po}$ (7.386 MeV).	<ul style="list-style-type: none"><li>- Use a high-resolution alpha spectrometer: Passivated implanted planar silicon (PIPS) detectors are recommended for their excellent energy resolution.</li><li>- Optimize detector-source distance: Increasing the distance can improve resolution but will decrease detection efficiency. A trade-off must be found.</li><li>- Ensure proper vacuum: Alpha particles are easily attenuated by air, so a high vacuum in the measurement chamber is essential for sharp peaks.</li></ul>
Source Preparation: The radioactive source may be too thick, causing self-absorption of the alpha particles and leading to peak tailing towards lower energies.	<ul style="list-style-type: none"><li>- Prepare a thin, uniform source: Electrodeposition or vacuum evaporation are preferred methods for creating thin, uniform sources suitable for alpha spectroscopy.</li><li>- Minimize source backing thickness: Use a thin, low-Z material for the source backing to reduce backscattering.</li></ul>
Background Radiation: The experimental setup may not be adequately shielded from ambient background radiation.	<ul style="list-style-type: none"><li>- Use a low-background counting chamber: Construct the chamber from materials with low intrinsic radioactivity.</li><li>- Implement shielding: Use lead or other high-Z materials to shield the detector from external gamma radiation.</li></ul>

## Issue 2: Inaccurate Half-Life Measurement with Delayed Coincidence Method

### Symptoms:

- Measured half-life is significantly different from the accepted value.
- High uncertainty in the calculated half-life.
- Non-exponential decay curve.

## Possible Causes and Solutions:

Cause	Solution
Timing Resolution of Electronics: The time resolution of the coincidence setup may be insufficient to accurately measure the millisecond-scale half-life of $^{215}\text{Po}$ .	<ul style="list-style-type: none"><li>- Use fast-timing electronics: Employ fast preamplifiers, amplifiers, and timing single-channel analyzers (TSCAs) with low jitter.</li><li>- Calibrate the time-to-amplitude converter (TAC) or time-to-digital converter (TDC) precisely: Use a calibrated delay line or a pulse generator to establish an accurate time calibration.</li></ul>
Random Coincidences: A high source activity can lead to a significant number of random coincidences, where unrelated alpha particles from two different decay events are detected within the coincidence time window.	<ul style="list-style-type: none"><li>- Reduce source activity: Prepare a source with an appropriate activity to minimize random coincidences while maintaining a reasonable true coincidence rate.</li><li>- Statistically subtract random coincidences: Measure the random coincidence rate by introducing a long delay in one of the signal paths and subtract this from the total measured coincidence rate.</li></ul>
Incorrect Energy Gating: The energy windows for the parent ( $^{219}\text{Rn}$ ) and daughter ( $^{215}\text{Po}$ ) alpha particles may be set incorrectly, leading to the inclusion of unwanted events.	<ul style="list-style-type: none"><li>- Perform a careful energy calibration: Use a standard multi-alpha source to accurately calibrate the energy response of the detector.</li><li>- Set narrow energy gates: Define tight regions of interest (ROIs) around the full-energy peaks of <math>^{219}\text{Rn}</math> and <math>^{215}\text{Po}</math> to exclude scattered alpha particles and background events.</li></ul>

## Quantitative Data Summary

The following table summarizes experimentally determined half-life values for **Polonium-215** from various sources.

Reported Half-Life (ms)	Uncertainty (ms)	Measurement Method	Reference
1.781	0.005	Liquid Scintillation Counting & Delayed Coincidence	[1][3]
1.781	0.004	Not Specified	[4]
1.781	Not Specified	Not Specified	[2][5][6]

## Experimental Protocols

### Delayed Alpha-Alpha Coincidence Method

This method relies on detecting the alpha particle from the decay of the parent nuclide ( $^{219}\text{Rn}$ ) and then, after a short delay, the alpha particle from the decay of the daughter nuclide ( $^{215}\text{Po}$ ).

Methodology:

- **Source Preparation:** Prepare a thin, solid source of  $^{223}\text{Ra}$  (which decays to  $^{219}\text{Rn}$ ) by electrodeposition or another suitable method. The source should be thin enough to minimize self-absorption of the alpha particles.
- **Detector Setup:** Place the source in a vacuum chamber in close proximity to a high-resolution alpha detector (e.g., a PIPS detector).
- **Electronics:** The output of the detector is fed into two parallel signal processing chains.
  - **Chain 1 (Parent):** The signal is amplified and sent to a timing single-channel analyzer (TSCA) with an energy window set on the  $^{219}\text{Rn}$  alpha peak. The output of this TSCA serves as the "start" signal for a time-to-amplitude converter (TAC) or time-to-digital converter (TDC).
  - **Chain 2 (Daughter):** The signal is similarly amplified and sent to a second TSCA with an energy window set on the  $^{215}\text{Po}$  alpha peak. The output of this TSCA serves as the "stop" signal for the TAC/TDC.

- **Data Acquisition:** The output of the TAC/TDC, which is proportional to the time difference between the "start" and "stop" signals, is recorded by a multichannel analyzer (MCA). The resulting time spectrum will show an exponential decay.
- **Data Analysis:** A background subtraction is performed on the time spectrum to account for random coincidences. The half-life of  $^{215}\text{Po}$  is then determined by fitting an exponential decay function to the background-subtracted data.

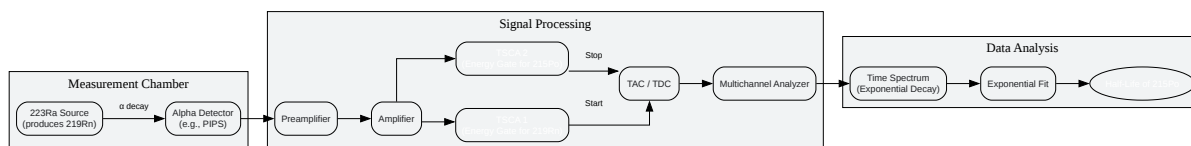
## Liquid Scintillation Counting

This technique involves dissolving the sample in a liquid scintillator cocktail, where the energy of the emitted alpha particles is converted into light, which is then detected by photomultiplier tubes (PMTs).

Methodology:

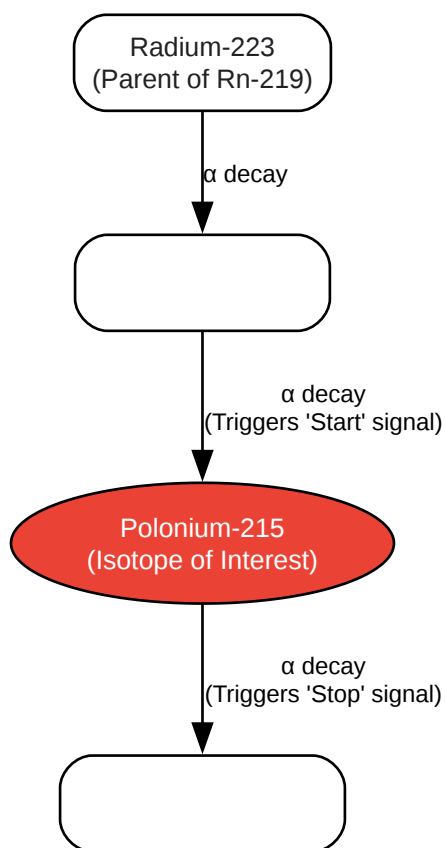
- **Sample Preparation:** A sample containing a source of  $^{219}\text{Rn}$  (e.g., from a  $^{223}\text{Ra}$  source) is introduced into a liquid scintillation vial containing a suitable cocktail. The cocktail should be optimized for alpha/beta discrimination.
- **Detector Setup:** The vial is placed in a liquid scintillation counter equipped with fast electronics and pulse-shape discrimination (PSD) capabilities.
- **Pulse Shape Discrimination:** Alpha particles and beta particles produce scintillation pulses with different decay times in certain cocktails. The PSD electronics are configured to differentiate between the sharp, fast pulses from alpha particles and the broader, slower pulses from beta particles.
- **Data Acquisition:** The system is set up to acquire the time distribution of the alpha pulses. By analyzing the time intervals between successive alpha events (from  $^{219}\text{Rn}$  and  $^{215}\text{Po}$ ), a decay curve can be constructed.
- **Data Analysis:** The half-life is determined by fitting an exponential decay function to the time distribution of the detected alpha particles attributed to  $^{215}\text{Po}$ .

## Visualizations



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Caption: Workflow for the delayed coincidence measurement of **Polonium-215**'s half-life.



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Caption: Decay chain relationship relevant to **Polonium-215** half-life measurement.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)